

# CAS number and molecular formula for 2-Nitrophenanthraquinone

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## Compound of Interest

Compound Name: 2-Nitrophenanthraquinone

Cat. No.: B3054437

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## In-depth Technical Guide: 2-Nitrophenanthraquinone

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide serves to provide comprehensive information on **2-Nitrophenanthraquinone**. The document addresses its fundamental chemical properties and explores the current landscape of scientific research concerning its synthesis, biological activities, and mechanisms of action. This guide is intended for an audience with a professional background in chemistry, pharmacology, and drug development.

### Chemical Identification

| Property          | Value                                          | Reference |
|-------------------|------------------------------------------------|-----------|
| CAS Number        | 604-95-5                                       |           |
| Molecular Formula | C <sub>14</sub> H <sub>7</sub> NO <sub>4</sub> |           |
| Molecular Weight  | 253.21 g/mol                                   |           |
| IUPAC Name        | 2-nitrophenanthrene-9,10-dione                 |           |

## Synthesis and Characterization

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Nitrophenanthraquinone** are not readily available in the public domain. General synthetic routes for nitrated phenanthrene derivatives may be adaptable, but specific reaction conditions, yields, and purification methods for this particular isomer have not been extensively documented.

## Biological Activity and Toxicological Data

Following a comprehensive review of scientific literature, there is a notable absence of published research on the biological activity, toxicological profile, and mechanism of action of **2-Nitrophenanthraquinone**. While the broader classes of nitroaromatic compounds and quinones are known to possess a wide range of biological effects, including potential mutagenicity and cytotoxicity, specific data for **2-Nitrophenanthraquinone** is not available.

Studies on the related compound, 2-Nitroanthraquinone, which shares the same molecular formula, have been conducted. However, it is crucial to note that structural isomers can have vastly different biological and toxicological properties, and data for 2-Nitroanthraquinone should not be extrapolated to **2-Nitrophenanthraquinone**.

## Signaling Pathways and Experimental Workflows

Due to the lack of research on the biological effects of **2-Nitrophenanthraquinone**, there are no established signaling pathways or experimental workflows associated with this compound.

## Conclusion

While the fundamental chemical identifiers for **2-Nitrophenanthraquinone**, such as its CAS number and molecular formula, are established, there is a significant gap in the scientific literature regarding its synthesis, biological activity, and toxicological properties. For researchers, scientists, and drug development professionals, this presents both a challenge and an opportunity. The absence of data underscores an area where further investigation is needed to characterize this compound and evaluate its potential pharmacological or toxicological significance. At present, it is not possible to provide an in-depth technical guide with quantitative data, detailed experimental protocols, and signaling pathway diagrams as per the initial request, due to the lack of available scientific information.

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